

Personal protective equipment for handling L-817818

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Compound of Interest

Compound Name: L-817818
Cat. No.: B15619164

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Essential Safety and Handling Guide for L-817818

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **L-817818**, a non-peptide somatostatin subtype-5 receptor agonist.^[1] Given that a specific Safety Data Sheet (SDS) for **L-817818** is not publicly available, this document is based on general laboratory safety protocols for handling research-grade chemical compounds and information provided by chemical suppliers.

I. Compound Information and Hazard Assessment

L-817818 is a potent and selective somatostatin sst5 receptor agonist used for research purposes.^[2] It is not intended for human or veterinary use.^[2] While it is shipped as a non-hazardous chemical at ambient temperature, all research compounds should be handled with care, assuming they are potentially hazardous until proven otherwise.

Quantitative Data Summary:

Property	Value	Source
Molecular Formula	C ₃₃ H ₃₆ N ₄ O ₃	[1]
Molecular Weight	536.67 g/mol	[1]
CAS Number	217480-27-8	[1]
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month (protect from light, stored under nitrogen)	[3]
Storage (Short Term)	0 - 4°C for days to weeks	[2]
Storage (Long Term)	-20°C for months to years	[2]

II. Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is the first line of defense against potential exposure to chemical hazards.[4][5] The following PPE is mandatory when handling **L-817818**:

- **Gloves:** Nitrile or latex gloves are essential to prevent skin contact.[6] Always inspect gloves for tears or punctures before use and change them frequently.
- **Eye Protection:** Safety glasses with side shields or goggles are required to protect the eyes from splashes or aerosols.[5][6]
- **Lab Coat:** A full-length lab coat should be worn to protect skin and clothing from contamination.
- **Respiratory Protection:** While not explicitly required based on available information, a fume hood should be used when handling the solid compound or preparing solutions to minimize inhalation risk. If working outside a fume hood, a fit-tested N95 respirator may be considered.

III. Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural guidance for the safe handling of **L-817818** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the compound name and CAS number on the label match the order.
- Store the compound according to the supplier's recommendations, typically in a cool, dark, and dry place.^[2] For stock solutions, adhere to the specified temperatures and storage times to ensure stability.^[3]

2. Preparation of Solutions:

- All weighing of the solid compound and preparation of solutions should be conducted in a certified chemical fume hood.
- Use a dedicated and calibrated balance for weighing.
- Select an appropriate solvent as per the experimental protocol or supplier's solubility information.
- When dissolving, add the solvent slowly to the compound to avoid splashing.
- Clearly label all prepared solutions with the compound name, concentration, solvent, and date of preparation.

3. Experimental Use:

- Always wear the required PPE during experimental procedures.
- Handle solutions with care to avoid spills and aerosol generation.
- Work in a well-ventilated area, preferably a fume hood.
- Avoid eating, drinking, or applying cosmetics in the laboratory.
- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.

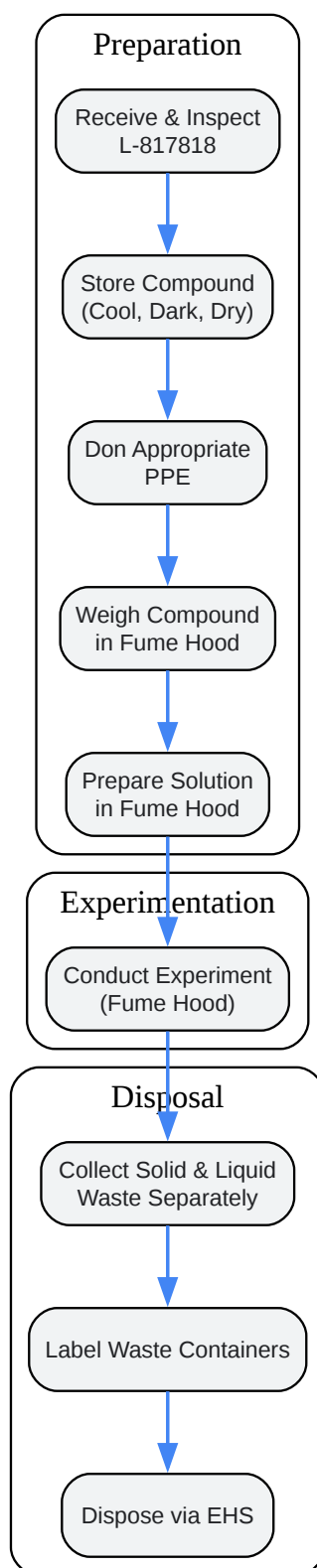
IV. Disposal Plan

Proper disposal of chemical waste is critical to ensure laboratory and environmental safety.

- Solid Waste: Dispose of unused solid **L-817818** and any contaminated consumables (e.g., weigh boats, pipette tips) in a clearly labeled hazardous chemical waste container.
- Liquid Waste: Collect all solutions containing **L-817818** in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not mix with incompatible waste streams.
- Disposal Compliance: All chemical waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal procedures.

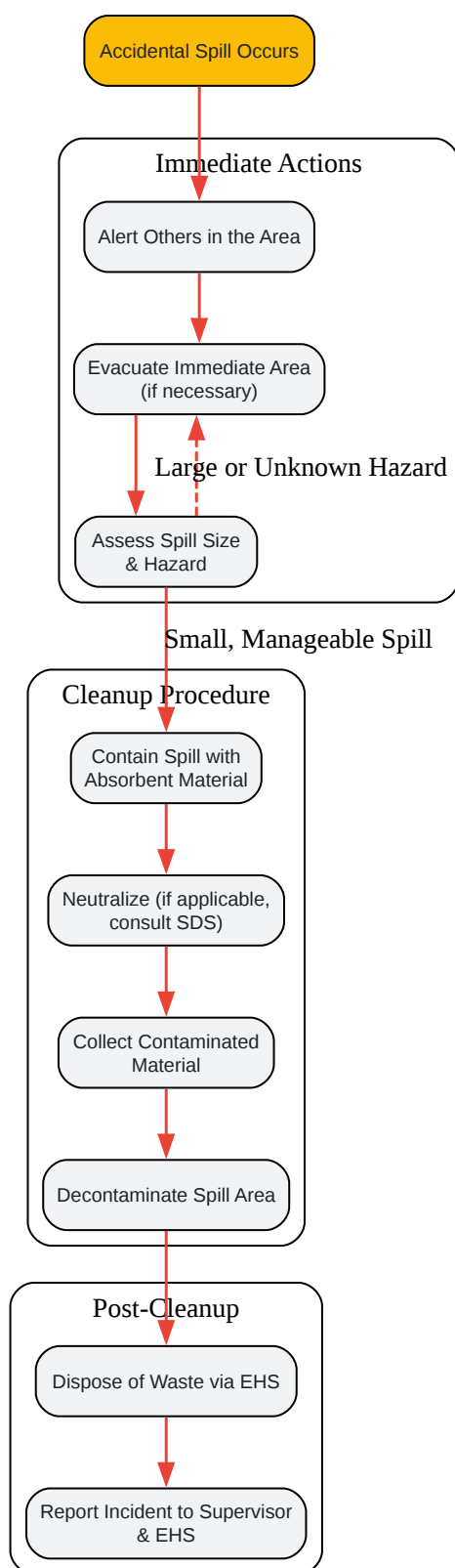
Visual Guides: Workflows and Emergency Procedures

The following diagrams illustrate the standard workflows for handling **L-817818** and the appropriate response to an accidental spill.



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Caption: Workflow for the safe handling of **L-817818**.



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Caption: Emergency response procedure for an **L-817818** spill.

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